

Personal Protective Equipment & Handling Guide: 6-Chloro-2-fluoro-3-methylphenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Chloro-2-fluoro-3-methylphenol

CAS No.: 261762-91-8

Cat. No.: B1586198

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Executive Safety Directive: The "Unknown" Hazard Protocol

Immediate Action Required: You are handling **6-Chloro-2-fluoro-3-methylphenol**, a specialized halogenated phenolic intermediate.^[1] Unlike commodity chemicals (e.g., Phenol, Cresol), specific toxicological data (LD50, specific target organ toxicity) for this exact isomer is limited in public literature.^[1]

The Scientific Reality: The presence of both Chlorine (C6) and Fluorine (C2) on the phenolic ring significantly alters the compound's electronic and physicochemical properties compared to simple cresols.

- **Electron Withdrawal:** The fluorine atom at the ortho position increases the acidity of the phenolic hydroxyl group, potentially enhancing its corrosive nature to mucous membranes.
- **Lipophilicity:** The combination of halogenation and the methyl group increases lipophilicity (LogP), facilitating rapid dermal absorption and blood-brain barrier penetration.^[1]

Core Directive: Treat this compound as Acute Toxic (Dermal/Oral) and Skin Corrosive (Category 1B) until empirical data proves otherwise. Do not rely on standard "Nitrile" protection alone.

Risk Assessment & Chemical Profile

Before opening the vial, understand the enemy. This compound shares the aggressive characteristics of the "Halogenated Phenol" family.

Property	Specification / Hazard Prediction
Chemical Structure	Phenol ring substituted with -F (pos 2), -CH3 (pos 3), -Cl (pos 6).[1]
Physical State	Solid (Crystalline powder or low-melting solid). [1]
Primary Route of Entry	Dermal Absorption (High Risk) & Inhalation of Dust.[1]
Predicted GHS Hazards	H314: Causes severe skin burns and eye damage.H311: Toxic in contact with skin.H301: Toxic if swallowed.
Incompatibility	Strong oxidizers (violent reaction), Strong bases (exothermic deprotonation).[1]

The PPE Barrier Strategy

Standard laboratory PPE is insufficient for fluorinated phenols. You must employ a "Defense in Depth" strategy.[2]

A. Hand Protection (The Critical Failure Point)

The Science of Permeation: Phenolic compounds can permeate standard disposable nitrile gloves in <10 minutes without visible degradation. The fluorine substitution often accelerates this permeation by altering the solvent-polymer interaction parameters.[1]

- Primary Barrier (Inner): Low-Density Polyethylene (LDPE) Laminate (e.g., Silver Shield® or Ansell Barrier®).[1]
 - Why: These multi-layer laminates offer >480 min breakthrough time for broad-spectrum aromatics.[1]
- Secondary Barrier (Outer): 5-8 mil Nitrile (Disposable).[1]
 - Why: Provides dexterity (laminates are slippery) and protects the inner glove from physical tears.
- Technique: "Double-Gloving" is mandatory.[1] Tape the outer glove cuff to the lab coat if handling large volumes (>100 mg).

B. Respiratory Protection[3][4]

- Solid State (Weighing): Use a P100 (HEPA) particulate respirator or work strictly inside a certified chemical fume hood.[1]
- Solution State: If dissolved in volatile solvents (DCM, Methanol) outside a hood, use a half-mask with OV/AG (Organic Vapor/Acid Gas) cartridges.[1] The "Acid Gas" component is vital due to the acidic phenolic proton.

C. Eye & Face Protection[1][2][4][5][6][7][8]

- Requirement: Chemical Splash Goggles (Indirect Vent) + Face Shield.[1]
- Prohibited: Safety glasses with side shields are not acceptable. Phenols cause immediate, irreversible corneal opacity (blindness) upon contact.[1]

D. Body Protection[3][4][5][9]

- Standard: Cotton Lab Coat (Buttoned).[1]
- Enhanced: Chemical-resistant apron (Tychem® or PVC) if handling stock solutions >10 mL.

Operational Workflow: Handling Protocol

This workflow minimizes exposure risk during the most dangerous phase: Solubilization.



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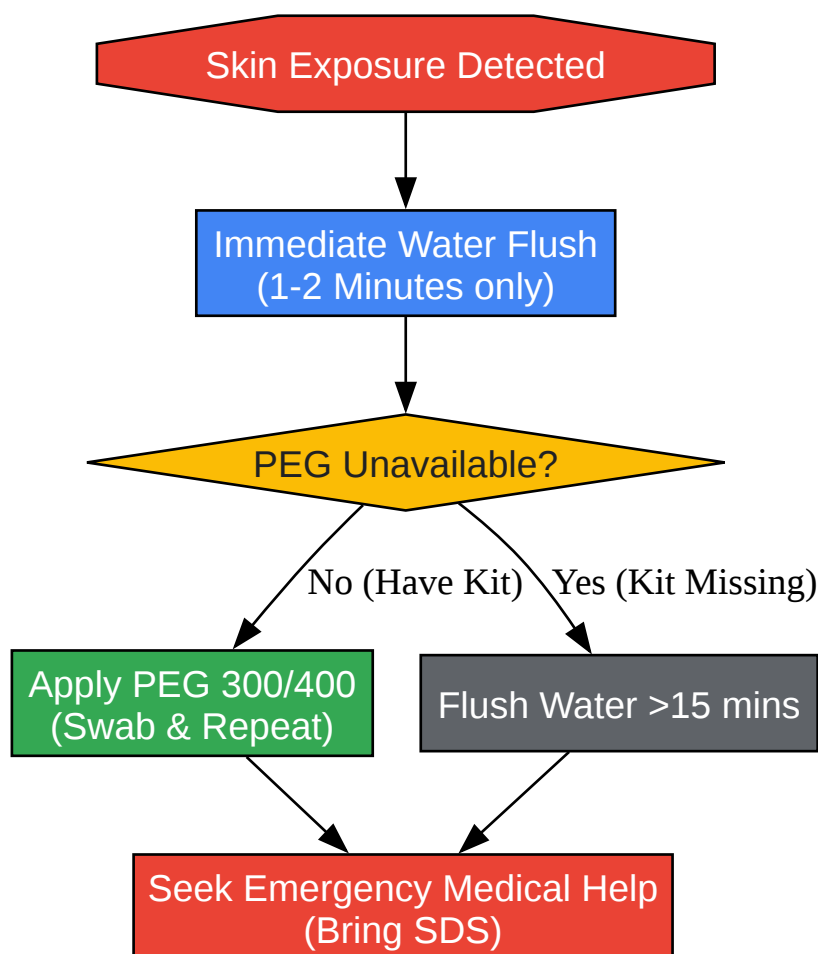
Figure 1: Safe handling workflow emphasizing containment during the solvation phase.

Step-by-Step Protocol

- Preparation:
 - Verify Fume Hood Face Velocity (>100 fpm).[1]
 - Pre-stage PEG 300 or PEG 400 (Polyethylene Glycol) and gauze pads next to the balance. Water alone is inefficient at removing lipophilic phenols.
- Weighing:
 - Use an anti-static gun on the vial to prevent "fly-away" powder.[1]
 - Weigh inside the hood if possible. If using a balance bench, use a powder containment hood.
- Solubilization:
 - Add solvent slowly. Exothermic heat of solution can increase vapor pressure.
 - Always cap the vessel before vortexing.
- Clean-Up:
 - Wipe balance and hood surface with a 10% NaOH solution (to deprotonate and solubilize phenol residues) followed by water.

Emergency Response: The "PEG Protocol"

Speed is the only variable you control. Phenols have a local anesthetic effect—you may not feel the burn until damage is deep.[3]



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Figure 2: Decision matrix for dermal exposure.[1] Note the prioritization of PEG (Polyethylene Glycol) for lipophilic phenol decontamination.[1]

Protocol:

- Immediate Flush: Rinse with water for 60 seconds to remove bulk solids.
- PEG Decontamination: Soak gauze in PEG 300/400 and wipe the area. Change gauze frequently. The PEG solubilizes the phenol better than water and retards absorption.

Continue for 15 minutes or until odor is gone.

- Medical Evacuation: Transport to ER. Inform them of "Halogenated Phenol Exposure."

Disposal & Waste Management

Waste Code Assignment: Since this is a specific isomer, it may not have a direct RCRA "U-List" code (like U188 for Phenol). However, it must be managed as Hazardous Chemical Waste.

- Primary Stream: Halogenated Organic Waste.
- Segregation:
 - DO NOT mix with Oxidizing Acids (Nitric, Perchloric) -> Risk of explosion.[1]
 - DO NOT mix with basic waste without controlled neutralization (Heat generation).[1]
- Container Labeling: "Hazardous Waste - Toxic, Corrosive. Contains: **6-Chloro-2-fluoro-3-methylphenol**."[1][4]

References

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- To cite this document: BenchChem. [Personal Protective Equipment & Handling Guide: 6-Chloro-2-fluoro-3-methylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1586198/docs#personal-protective-equipment-handling-guide-6-chloro-2-fluoro-3-methylphenol\]](https://www.benchchem.com/product/b1586198/docs#personal-protective-equipment-handling-guide-6-chloro-2-fluoro-3-methylphenol)

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